

# Application Notes and Protocols: Use of Potassium Chlorate in Educational Chemistry Demonstrations

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## Compound of Interest

Compound Name: Potassium chlorate

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Disclaimer: The information provided herein is intended for a professional audience of researchers, scientists, and educators with expertise in chemical handling and safety. The demonstrations described are inherently hazardous and should only be conducted by trained professionals in a controlled laboratory setting with appropriate safety measures in place. Many educational institutions have banned or discouraged the use of **potassium chlorate** due to its significant risks. Safer alternatives should always be considered.

## Introduction

**Potassium chlorate** ( $\text{KClO}_3$ ) is a potent oxidizing agent that has historically been used in educational settings to demonstrate dramatic exothermic reactions.<sup>[1]</sup> Its ability to violently oxidize organic materials, such as sugar, provides a visually striking illustration of redox reactions and chemical energy. However, mixtures of **potassium chlorate** with combustible materials can be dangerously unstable, sensitive to shock and friction, and may ignite or explode unpredictably.<sup>[2][3][4][5]</sup> This document provides detailed protocols for common demonstrations, summarizes quantitative data from various sources, outlines the chemical principles involved, and emphasizes the critical safety protocols required.

## Chemical Principles and Thermodynamics

The primary principle behind these demonstrations is the rapid decomposition of **potassium chlorate** to produce oxygen gas, which then acts as a powerful oxidant for a fuel source (e.g.,

sucrose).

**1.1 Thermal Decomposition of Potassium Chlorate** When heated above its melting point (356 °C), **potassium chlorate** decomposes.<sup>[4][6]</sup> This process can follow two main pathways:

- **Uncatalyzed Decomposition:** In the absence of a catalyst, heating first converts **potassium chlorate** into potassium perchlorate (KClO<sub>4</sub>) and potassium chloride (KCl).<sup>[4]</sup> With continued heating at higher temperatures (around 400 °C), the potassium perchlorate further decomposes into potassium chloride and oxygen.<sup>[4]</sup>
  - $4 \text{ KClO}_3(\text{s}) \rightarrow 3 \text{ KClO}_4(\text{s}) + \text{KCl}(\text{s})$
  - $\text{KClO}_4(\text{s}) \rightarrow \text{KCl}(\text{s}) + 2 \text{ O}_2(\text{g})$
- **Catalyzed Decomposition:** In the presence of a catalyst, typically manganese (IV) dioxide (MnO<sub>2</sub>), the decomposition occurs at a lower temperature and proceeds directly to potassium chloride and oxygen.<sup>[4][6][7]</sup>
  - $2 \text{ KClO}_3(\text{s}) \xrightarrow{\text{MnO}_2} 2 \text{ KCl}(\text{s}) + 3 \text{ O}_2(\text{g})$ <sup>[4][8]</sup>

The overall decomposition is an exothermic process, releasing significant thermal energy.<sup>[7]</sup>

**1.2 Oxidation of Sucrose** In demonstrations involving sugar (sucrose, C<sub>12</sub>H<sub>22</sub>O<sub>11</sub>), the oxygen generated from the decomposition of KClO<sub>3</sub> rapidly oxidizes the sucrose. The overall reaction is highly exothermic, releasing energy in the form of heat, light, and sound.<sup>[2][9]</sup>

- $\text{C}_{12}\text{H}_{22}\text{O}_{11}(\text{s}) + 8 \text{ KClO}_3(\text{s}) \rightarrow 12 \text{ CO}_2(\text{g}) + 11 \text{ H}_2\text{O}(\text{g}) + 8 \text{ KCl}(\text{s})$ <sup>[9]</sup>

The reaction can also be initiated by adding a drop of concentrated sulfuric acid to a mixture of **potassium chlorate** and sugar. The sulfuric acid dehydrates the sugar and reacts with **potassium chlorate** to form chloric acid (HClO<sub>3</sub>), a highly unstable and powerful oxidizer that ignites the mixture.<sup>[2][10][11]</sup>

**1.3 Thermodynamic and Kinetic Data** The decomposition of **potassium chlorate** has been studied using various techniques. The following table summarizes key quantitative data regarding its thermal decomposition.

Parameter	Value	Conditions	Source
Standard Heat of Decomposition ( $\Delta H^\circ$ )	$-38.25 \pm 0.30$ kJ/mol	25 °C, $\text{KClO}_3(\text{c}) \rightarrow \text{KCl}(\text{c}) + 3/2 \text{O}_2(\text{g})$	[12]
Standard Heat of Formation ( $\Delta H_f^\circ$ )	$-95.23 \pm 0.10$ kcal/mol	25 °C	[12]
Activation Energy ( $E_a$ )	237.3, 293.8, 231.3 kJ·mol <sup>-1</sup>	For three consecutive steps via DSC	[13][14]
Activation Energy ( $E_a$ )	231.0, 239.9 kJ·mol <sup>-1</sup>	For two mass loss steps via TG	[13][14]
Melting Point	356 °C	[4][6]	
Decomposition Temperature	~400 °C	[4][6]	

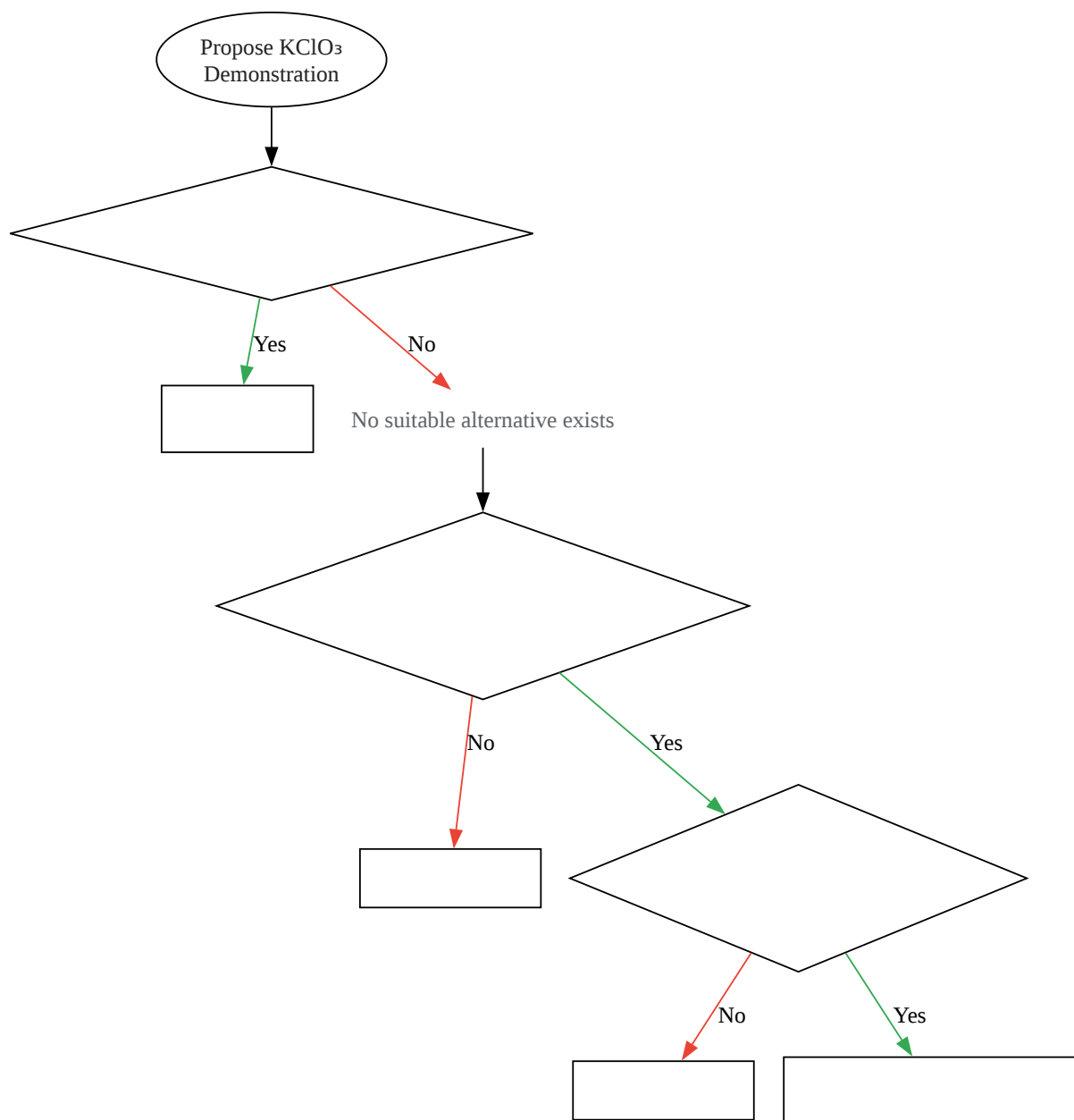
## Hazard Analysis and Safety Protocols

WARNING: **Potassium chlorate** is a Class 3 or 4 oxidizer.[5] It can cause fire or explosion, is harmful if swallowed or inhaled, and can form extremely shock- and friction-sensitive explosive mixtures with combustible materials, sulfur compounds, and red phosphorus.[1][5]

### 2.1 Mandatory Safety Precautions

- Personal Protective Equipment (PPE): Wear chemical splash goggles, a face shield, a flame-resistant lab coat, and heavy-duty gloves.[2][5]
- Engineering Controls: All procedures must be conducted in a certified chemical fume hood with the sash positioned as low as possible.[5][9][15] A blast shield must be placed between the experiment and the demonstrator.[5][9][10][16]
- Ventilation: The reaction produces a large volume of smoke and potentially toxic gases.[10][16] Adequate ventilation is critical.
- Storage: Store **potassium chlorate** separately from all other chemicals, especially organic compounds, flammable materials, and acids.[2][5]

- Waste Disposal: Do not mix waste with other materials.  $\text{KClO}_3$  waste should be collected separately and disposed of as hazardous waste through an environmental health and safety (EHS) office.<sup>[5][10]</sup> Allow reaction vessels to cool completely before cleaning, then soak in water to dissolve the remaining salts.<sup>[16]</sup>



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## Experimental Protocols

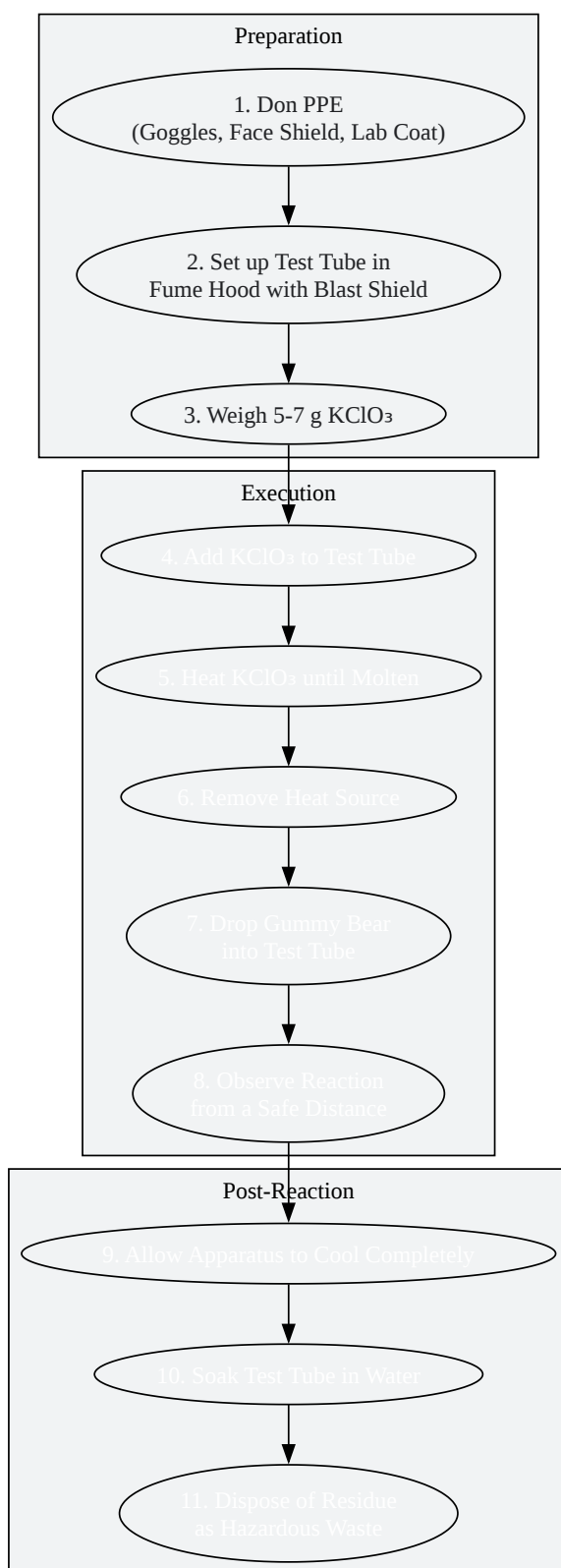
The following are protocols for two common demonstrations. Quantities may be adjusted, but small-scale reactions are strongly recommended.

### 3.1 Demonstration 1: The "Gummy Bear" (Screaming Jelly Baby) Reaction

This demonstration shows the rapid oxidation of the sugar and gelatin in a gummy bear by molten **potassium chlorate**.[\[17\]](#)

Methodology:

- Setup: Clamp a large, clean Pyrex test tube vertically to a ring stand inside a fume hood. Place a blast shield in front of the setup.[\[9\]](#)[\[16\]](#)
- Reagents: Weigh 5-7 grams of **potassium chlorate** and add it to the test tube.[\[9\]](#)[\[16\]](#)
- Heating: Gently heat the bottom of the test tube with a Bunsen burner until the **potassium chlorate** melts completely into a clear liquid. Bubbles of oxygen may be visible.[\[9\]](#)[\[16\]](#)
- Initiation: Turn off and remove the Bunsen burner. Using long metal tongs, drop one gummy bear into the molten **potassium chlorate**.[\[9\]](#)[\[16\]](#)
- Observation: Immediately step back. The gummy bear will erupt into a violent flame, often with a characteristic "screaming" sound and a lilac (purple) flame due to the potassium ions.[\[9\]](#)[\[17\]](#)



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### 3.2 Demonstration 2: The "Magic Wand" (**Potassium Chlorate** and Sucrose)

This demonstration uses concentrated sulfuric acid to initiate the reaction between solid **potassium chlorate** and sucrose.

#### Methodology:

- Setup: Place a ceramic or other fireproof pad on the floor of a fume hood. Place a blast shield in front of the setup.[2][10]
- Reagents: In a plastic container, carefully and gently mix approximately 12 grams of **potassium chlorate** with 4 grams of sucrose. Do not grind the mixture, as this can cause it to explode.[2][10] Pour the mixture into a small pile on the fireproof pad.
- Initiation: Create a small depression in the top of the pile.[2] Using a long glass rod (~4 ft), carefully acquire a single drop of concentrated (18M) sulfuric acid on the tip.[2]
- Observation: Touch the tip of the glass rod to the depression in the mixture and immediately step back.[2][10] The reaction will start slowly with smoke, then erupt into a large, violet flame.[2]

## Quantitative Data Summary

The following tables summarize the quantities of reagents used in various published protocols for these demonstrations.

Table 1: Reagent Quantities for "Gummy Bear" Demonstration

Source	Potassium Chlorate (g)	Other Reagents
CSUB[9]	6.0	1 Gummy Bear
JMU[15]	~1/4 inch in test tube	1/2 or 1 Gummy Bear
Owlcation[8]	~10	1 Gummy Bear
MEL Science[17]	15	1 Gummy Bear
Flinn Scientific (substitute)[16]	5-7	1 Gummy Bear

Table 2: Reagent Quantities for "**Potassium Chlorate** and Sucrose" Demonstration



Source	Potassium Chlorate (g)	Sucrose (g)	Initiator
UC San Diego[10]	12	4	1 drop conc. H <sub>2</sub> SO <sub>4</sub>
University of Wisconsin[2]	8.90	18.20	1 drop conc. H <sub>2</sub> SO <sub>4</sub>
Dynamic Science[11]	9.00	9.00	1 drop conc. H <sub>2</sub> SO <sub>4</sub>
U of Queensland (Multi-color)[3]	6	2	1 drop conc. H <sub>2</sub> SO <sub>4</sub>

## Safer Alternatives

Given the significant hazards associated with **potassium chlorate**, educators and researchers are strongly encouraged to use safer alternatives that demonstrate the same chemical principles.

- "Elephant's Toothpaste": The catalytic decomposition of concentrated hydrogen peroxide (e.g., with potassium iodide) produces a large volume of oxygen and water vapor in a dramatic, but far less hazardous, exothermic reaction.
- Combustion of Lycopodium Powder: Demonstrates surface area effects on reaction rates and produces a large fireball with minimal explosive risk.
- Commercial Flash Paper: Commercially available nitrocellulose is stabilized and can be used to demonstrate rapid combustion with much greater safety and control than homemade pyrotechnic mixtures.[18]

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## References

- 1. [acs.org](https://acs.org) [[acs.org](https://acs.org)]
- 2. [chem.indiana.edu](https://chem.indiana.edu) [[chem.indiana.edu](https://chem.indiana.edu)]
- 3. [scilearn.sydney.edu.au](https://scilearn.sydney.edu.au) [[scilearn.sydney.edu.au](https://scilearn.sydney.edu.au)]
- 4. Potassium chlorate - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 5. [jst.chem.yale.edu](https://jst.chem.yale.edu) [[jst.chem.yale.edu](https://jst.chem.yale.edu)]
- 6. [byjus.com](https://byjus.com) [[byjus.com](https://byjus.com)]
- 7. [quora.com](https://quora.com) [[quora.com](https://quora.com)]
- 8. Gummy Bear Meets Potassium Chlorate Science Experiment - Owlcation [[owlcation.com](https://owlcation.com)]
- 9. [csub.edu](https://csub.edu) [[csub.edu](https://csub.edu)]
- 10. Demo 43: Reaction of Potassium Chlorate and Sucrose [[www-chem.ucsd.edu](https://www-chem.ucsd.edu)]
- 11. Chemistry-demonstrations-sugar and potassium chlorate [[dynamicscience.com.au](https://dynamicscience.com.au)]
- 12. Heat of Decomposition of Sodium and Potassium Chlorate - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. [yadda.icm.edu.pl](https://yadda.icm.edu.pl) [[yadda.icm.edu.pl](https://yadda.icm.edu.pl)]
- 14. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 15. Gummy Bear Sacrifice – Chemistry Demonstrations [[sites.lib.jmu.edu](https://sites.lib.jmu.edu)]
- 16. [resources.finalsite.net](https://resources.finalsite.net) [[resources.finalsite.net](https://resources.finalsite.net)]
- 17. "Gummy bear volcano" experiment | MEL Chemistry [[melscience.com](https://melscience.com)]
- 18. [chymist.com](https://chymist.com) [[chymist.com](https://chymist.com)]
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